

An In-depth Technical Guide to N-(4-chloro-2-methylphenyl)benzamide

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Compound of Interest

Compound Name:	<i>N-(5-chloro-2-methylphenyl)benzamide</i>
CAS No.:	10282-51-6
Cat. No.:	B185104

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A Note on the Target Compound: This guide focuses on N-(4-chloro-2-methylphenyl)benzamide. Comprehensive data for the isomeric compound **N-(5-chloro-2-methylphenyl)benzamide** is not readily available in public scientific databases. Given their structural similarity, the information presented herein on the 4-chloro isomer provides a valuable technical reference for researchers in related fields.

Introduction

N-(4-chloro-2-methylphenyl)benzamide is a substituted aromatic amide. This class of compounds is of significant interest in medicinal chemistry and material science due to the diverse pharmacological activities and material properties exhibited by its derivatives. Benzamide derivatives, in general, are known to possess a wide range of biological activities, including antimicrobial, analgesic, anti-inflammatory, and anticancer properties. The specific substitutions on the phenyl rings of N-(4-chloro-2-methylphenyl)benzamide—a chloro group and a methyl group—confer distinct physicochemical properties that influence its interactions with biological targets and its potential applications. This guide provides a comprehensive

overview of its chemical properties, synthesis, and potential areas of application for researchers, scientists, and drug development professionals.

Molecular and Physicochemical Properties

N-(4-chloro-2-methylphenyl)benzamide is characterized by the following molecular and physicochemical properties, which are crucial for its handling, formulation, and mechanism of action studies.

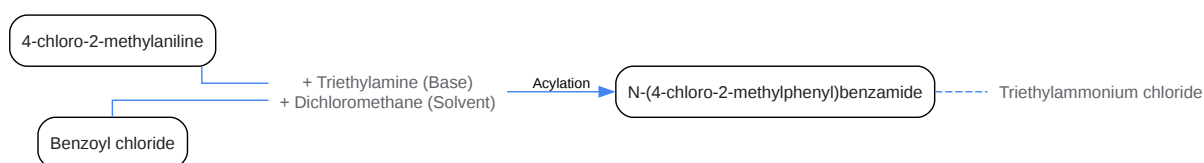
Property	Value	Source
Molecular Formula	C ₁₄ H ₁₂ ClNO	PubChem[1]
Molecular Weight	245.70 g/mol	PubChem[1]
IUPAC Name	N-(4-chloro-2-methylphenyl)benzamide	PubChem[1]
CAS Number	61495-07-6	PubChem[1]
Canonical SMILES	<chem>CC1=C(C=CC(=C1)Cl)NC(=O)C2=CC=CC=C2</chem>	PubChem[1]
InChI Key	HQZJADWYJPOLOY-UHFFFAOYSA-N	PubChem[1]
Appearance	Solid (predicted)	
XLogP3	3.6	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	2	PubChem[1]

Synthesis and Characterization

The synthesis of N-substituted benzamide derivatives like N-(4-chloro-2-methylphenyl)benzamide typically involves the acylation of a substituted aniline with a benzoyl derivative.

General Synthesis Pathway

A common and straightforward method for the synthesis of N-(4-chloro-2-methylphenyl)benzamide is the reaction of 4-chloro-2-methylaniline with benzoyl chloride in the presence of a base. The base, often a tertiary amine like triethylamine or pyridine, acts as a scavenger for the hydrochloric acid byproduct.



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Caption: General synthesis scheme for N-(4-chloro-2-methylphenyl)benzamide.

Experimental Protocol

The following is a representative experimental protocol for the synthesis of N-substituted benzamides, which can be adapted for N-(4-chloro-2-methylphenyl)benzamide.

Materials:

- 4-chloro-2-methylaniline
- Benzoyl chloride
- Triethylamine
- Anhydrous Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine solution
- Anhydrous sodium sulfate

- Silica gel for column chromatography
- Ethyl acetate and hexane for elution

Procedure:

- In a round-bottom flask under a nitrogen atmosphere, dissolve 4-chloro-2-methylaniline (1.0 eq) and triethylamine (1.2 eq) in anhydrous DCM.
- Cool the mixture to 0°C in an ice bath.
- Add benzoyl chloride (1.1 eq) dropwise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for 8-12 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water.
- Separate the organic layer and wash sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using an ethyl acetate/hexane gradient to yield the pure N-(4-chloro-2-methylphenyl)benzamide.

Characterization

The synthesized compound should be characterized using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR to confirm the chemical structure and purity.
- Mass Spectrometry (MS): To determine the molecular weight and confirm the molecular formula.

- Infrared (IR) Spectroscopy: To identify characteristic functional groups, such as the N-H and C=O amide bonds.
- Melting Point Analysis: To assess the purity of the final product.

Potential Applications in Research and Development

While specific applications for N-(4-chloro-2-methylphenyl)benzamide are not extensively documented, the broader class of benzamides has shown significant potential in several areas of research and development.

Pharmaceutical Research

Benzamide derivatives are a cornerstone in drug discovery. They have been investigated for a multitude of pharmacological activities:

- Anticancer Agents: Many substituted benzamides have been synthesized and evaluated for their anti-proliferative activities against various cancer cell lines. For example, derivatives of 5-chloro-2-methoxy-N-(4-sulphamoylphenyl)benzamide have been studied as potential anticancer agents.[2]
- Antimicrobial Agents: The benzamide scaffold is present in numerous compounds with antibacterial and antifungal properties.
- Enzyme Inhibitors: The structural features of benzamides make them suitable candidates for the design of enzyme inhibitors, which are crucial in treating a wide range of diseases.

Agrochemicals

Certain benzamide derivatives have found applications in the agricultural sector as herbicides and pesticides. The stability and specific biological activity of these compounds can be tailored through chemical modification.

Material Science

The rigid structure of aromatic amides can be exploited in the development of novel polymers with enhanced thermal stability and specific mechanical properties.

Safety and Handling

Detailed toxicological data for N-(4-chloro-2-methylphenyl)benzamide is not readily available. However, as with any chemical compound, it should be handled with appropriate safety precautions in a laboratory setting.

- Personal Protective Equipment (PPE): Wear safety glasses, a lab coat, and chemical-resistant gloves.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Use in a well-ventilated area or a fume hood.
- Storage: Store in a cool, dry place away from incompatible materials.

Conclusion

N-(4-chloro-2-methylphenyl)benzamide is a compound with a foundation in the well-established and versatile class of benzamides. While specific research on this isomer is limited in the public domain, its structural similarity to other pharmacologically active benzamides suggests its potential as a building block in drug discovery and material science. The synthetic protocols and characterization methods outlined in this guide provide a solid framework for researchers to synthesize and evaluate this compound for novel applications. Further investigation into its biological activity and material properties is warranted to fully explore its potential.

References

- PubChem. N-(4-chloro-2-methylphenyl)benzamide. National Center for Biotechnology Information. [[Link](#)]
- Abdelaziz, A. M., et al. (2015). Synthesis and Evaluation of 5-Chloro-2-Methoxy-N-(4-Sulphamoylphenyl) Benzamide Derivatives as Anti-cancer Agents. *Medicinal Chemistry*, 5(5), 253-260. [[Link](#)]

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Sources

- 1. N-(4-chloro-2-methylphenyl)benzamide | C₁₄H₁₂ClNO | CID 295234 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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